

Molecular Structure & Synthetic Guide: 4-Chloro-6-methoxy-8-methylquinazoline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-6-methoxy-8-methylquinazoline

CAS No.: 1565479-60-8

Cat. No.: B2381736

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Executive Summary & Molecular Architecture

4-Chloro-6-methoxy-8-methylquinazoline (CAS: 1565479-60-8) is a specialized heterocyclic building block used primarily in the development of tyrosine kinase inhibitors (TKIs). Unlike the commoditized 6,7-dimethoxyquinazoline scaffold (found in first-generation EGFR inhibitors like Gefitinib), this 6,8-disubstituted variant introduces specific steric and electronic properties that modulate binding affinity and metabolic stability.

Core Identity

Property	Detail
IUPAC Name	4-Chloro-6-methoxy-8-methylquinazoline
CAS Number	1565479-60-8
Molecular Formula	C ₁₀ H ₉ ClN ₂ O
Molecular Weight	208.64 g/mol
SMILES	<chem>COc1cc(C)c2nc(Cl)ncc2c1</chem>
Key Precursor	2-Amino-5-methoxy-3-methylbenzoic acid (CAS: 1180497-46-4)

Structural Analysis & Electronic Effects

- C4-Chlorine (The Warhead):** The chlorine atom at position 4 is highly labile due to the electron-deficient nature of the pyrimidine ring (N1 and N3 pull density). This makes C4 the primary site for Nucleophilic Aromatic Substitution ().
- C6-Methoxy Group (Electronic Donor):** The methoxy group at C6 is an electron-donating group (EDG) via resonance. It increases the electron density of the benzene ring but has a minimal deactivating effect on the C4 position, preserving reactivity toward anilines.
- C8-Methyl Group (Steric Modulator):** This is the critical differentiator. The methyl group at C8 provides steric bulk that can:
 - Restrict the rotational freedom of the quinazoline core within a kinase binding pocket (entropic optimization).
 - Block metabolic oxidation at the C8 position.
 - Create a hydrophobic interaction with the "gatekeeper" residues in target proteins (e.g., EGFR, VEGFR).

Synthetic Pathway (Self-Validating Protocol)

The synthesis of **4-Chloro-6-methoxy-8-methylquinazoline** requires a rigorous two-step protocol starting from the anthranilic acid derivative. This workflow prioritizes yield and purity, minimizing the formation of hydrolysis byproducts.

Step 1: Cyclization to the Quinazolinone

Objective: Convert 2-amino-5-methoxy-3-methylbenzoic acid into 6-methoxy-8-methylquinazolin-4(3H)-one.

- Reagents: Formamidine acetate (1.5 eq) or Formamide (excess).
- Solvent: 2-Methoxyethanol (for temperature control ~125°C).
- Mechanism: Condensation followed by dehydrative cyclization.

Protocol:

- Charge a reaction vessel with 2-amino-5-methoxy-3-methylbenzoic acid (1.0 eq) and Formamidine acetate (1.5 eq).
- Add 2-Methoxyethanol (10 volumes).
- Heat to reflux (125–130°C) for 6–8 hours. Monitor by LC-MS for the disappearance of the starting material ().
- Cool the mixture to room temperature. The product often precipitates.
- Dilute with water (20 volumes) and stir for 30 minutes to maximize precipitation.
- Filter the solid, wash with water and cold ethanol. Dry under vacuum at 50°C.
 - Checkpoint: Target mass
- Appearance: Off-white to pale yellow solid.

Step 2: Chlorination (The Critical Activation)

Objective: Convert the tautomeric hydroxy group (lactam) at C4 to a chloro group.

- Reagents: Phosphorus Oxychloride (
, solvent/reagent), Diisopropylethylamine (DIPEA, cat. base).

- Safety Note:

is corrosive and reacts violently with water.

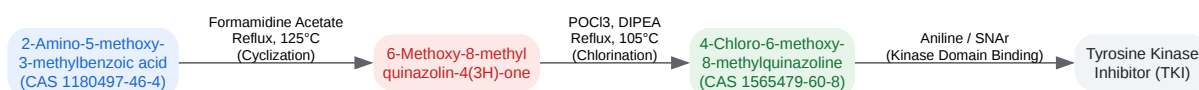
Protocol:

- Suspend 6-methoxy-8-methylquinazolin-4(3H)-one (1.0 eq) in neat
(5–8 volumes).
- Add DIPEA (0.5 eq) dropwise. This catalyzes the reaction by scavenging HCl.
- Heat to reflux (105°C) for 3–5 hours. The suspension will clear as the chloro-derivative is formed (soluble in
).
- Quenching (Critical Step): Remove excess
via rotary evaporation to obtain a thick oil.
- Dissolve the residue in Dichloromethane (DCM).
- Pour the DCM solution slowly into a stirred mixture of ice and saturated
. Do not add water to the oil directly to avoid thermal runaway.
- Separate the organic layer, dry over
, and concentrate.
 - Checkpoint: Target mass
(Cl isotope pattern). Product should be a yellow/tan solid.

Reaction Mechanism & Visualization

The following diagrams illustrate the synthetic logic and the downstream reactivity profile.

Synthesis & Reactivity Flow

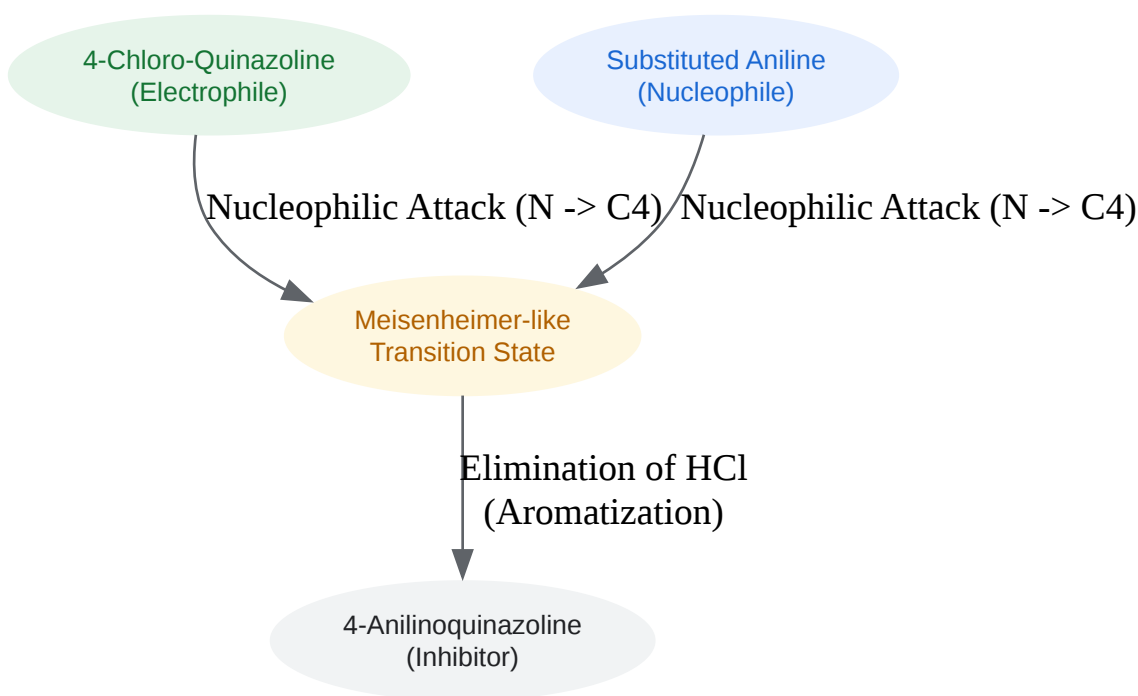


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Figure 1: Synthetic route from benzoic acid precursor to the active chloro-quinazoline scaffold.

SNAr Mechanism at C4

The utility of this molecule lies in its reaction with anilines to form the final drug candidate.



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Figure 2: Mechanism of action for coupling the scaffold with functionalized anilines.

Applications in Drug Discovery[4]

This scaffold is a "privileged structure" for targeting ATP-binding pockets of kinases.

Structure-Activity Relationship (SAR) Implications

- **EGFR Inhibition:** The 4-anilinoquinazoline motif mimics the adenine ring of ATP. The 6-methoxy group often points towards the solvent front or interacts with the ribose-binding region.
- **8-Methyl Effect:** In many EGFR mutants (e.g., T790M), the gatekeeper residue becomes bulky (Methionine). A substituent at C8 can clash with this residue if too large, but a methyl group is often small enough to be tolerated while providing a distinct twist that improves selectivity over wild-type EGFR.
- **Solubility:** The 8-methyl group increases lipophilicity (), which may improve cell permeability compared to more polar analogs.

Comparative Data

Scaffold Variant	C6 Substituent	C8 Substituent	Primary Application
Gefitinib Core	-O-Morpholino	H	EGFR (Lung Cancer)
Erlotinib Core	-O-Methoxyethoxy	H	EGFR (Lung/Pancreatic)
Target Molecule	-OMe	-Me	Next-Gen Kinase Inhibitors

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